

A Technical Guide to the Physical Properties of Methyl Vanillate-d3

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Compound of Interest

Compound Name: Methyl vanillate-d3

Cat. No.: B1148041

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl vanillate-d3**, a deuterated isotopologue of Methyl vanillate. This document is intended for use by researchers, scientists, and professionals in drug development and related fields. It includes a summary of quantitative data, detailed experimental protocols for property determination, and a visualization of the relevant biological signaling pathway.

Core Physical and Chemical Properties

Methyl vanillate-d3, with the chemical formula $C_9H_7D_3O_4$, is the deuterated form of Methyl vanillate, where the three hydrogen atoms of the methoxy group are replaced with deuterium. [1] This isotopic labeling is particularly useful in pharmacokinetic and metabolic studies, allowing for the differentiation and quantification of the compound from its endogenous or non-labeled counterparts.[2]

While extensive experimental data for the physical properties of **Methyl vanillate-d3** are not readily available, the properties are expected to be very similar to those of the non-deuterated Methyl vanillate. The primary difference will be in the molecular weight.

Table 1: Physical and Chemical Properties of Methyl vanillate and **Methyl vanillate-d3**

Property	Methyl vanillate	Methyl vanillate-d3	Data Source
Molecular Formula	C ₉ H ₁₀ O ₄	C ₉ H ₇ D ₃ O ₄	[3]
Molecular Weight	182.17 g/mol	185.20 g/mol	[1]
CAS Number	3943-74-6	1394230-40-0	[1]
Appearance	White to light yellow solid	Solid	
Melting Point	64-67 °C	Not explicitly available; expected to be very similar to Methyl vanillate.	[3]
Boiling Point	285-287 °C	Not explicitly available; expected to be very similar to Methyl vanillate.	[3]
Solubility	Soluble in chloroform and methanol.	Expected to have similar solubility.	[3]

Experimental Protocols

The following are detailed, standardized methodologies for determining the key physical properties of organic compounds like **Methyl vanillate-d3**.

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature at which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer

- Mortar and pestle
- Spatula

Procedure:

- Ensure the **Methyl vanillate-d3** sample is dry and finely powdered using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 10-15 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2).
- The melting point range is reported as T1-T2.

Determination of Boiling Point (Microscale Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)

- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Place a small amount (0.5-1 mL) of liquid **Methyl vanillate-d3** into the small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly into a heating bath.
- Heat the bath gradually. As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance.

Determination of Solubility (Shake-Flask Method)

Objective: To determine the concentration of a saturated solution of the compound in a specific solvent at a given temperature.

Apparatus:

- Vials with screw caps
- Analytical balance
- Constant temperature shaker bath
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks

- Analytical instrument for quantification (e.g., HPLC-UV)

Procedure:

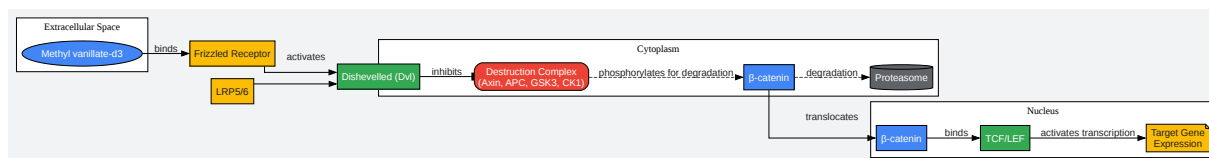
- Add an excess amount of solid **Methyl vanillate-d3** to a known volume of the desired solvent in a sealed vial.
- Place the vial in a constant temperature shaker bath and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vial to stand in the constant temperature bath for a sufficient time for the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.
- Accurately dilute the filtered saturated solution with the solvent.
- Analyze the concentration of **Methyl vanillate-d3** in the diluted solution using a calibrated analytical method, such as HPLC-UV.
- Calculate the solubility based on the measured concentration and the dilution factor.

Biological Activity: Wnt/ β -Catenin Signaling Pathway

Methyl vanillate is a known activator of the Wnt/ β -catenin signaling pathway.^[2] This pathway is crucial for a wide range of cellular processes, including proliferation, differentiation, and cell fate determination. Dysregulation of this pathway is implicated in various diseases, including cancer.

The activation of the Wnt/ β -catenin pathway by Methyl vanillate involves the stabilization and nuclear translocation of β -catenin. In the absence of a Wnt signal, β -catenin is targeted for degradation by a "destruction complex" consisting of Axin, APC, GSK3, and CK1. Upon activation by a ligand like Methyl vanillate, this complex is inhibited, leading to the accumulation of β -catenin in the cytoplasm. This accumulated β -catenin then translocates to the nucleus,

where it acts as a transcriptional co-activator with TCF/LEF family transcription factors to regulate the expression of target genes.

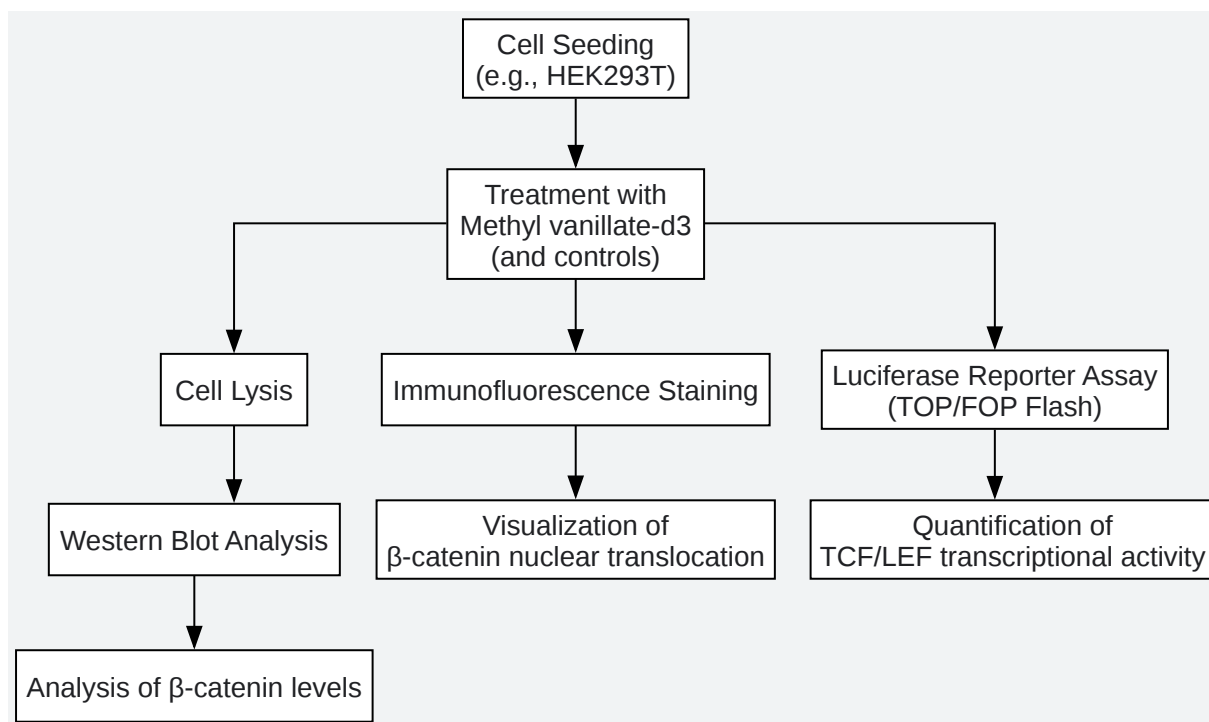


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Caption: Wnt/β-catenin signaling pathway activated by **Methyl vanillate-d3**.

Experimental Workflow for Assessing Wnt/β-Catenin Pathway Activation

The following workflow outlines a typical experiment to confirm the activation of the Wnt/β-catenin pathway by **Methyl vanillate-d3** in a cell-based assay.



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Caption: Workflow for assessing Wnt/β-catenin pathway activation.

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